Technical Application Note: Scalable Synthesis Strategies for 8-Methoxy-2-methylquinoline

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Compound of Interest

Compound Name:	*8-Methoxy-2-methylquinoline*
CAS No.:	*3033-80-5*
Cat. No.:	*B1296761*

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Executive Summary

This application note details the synthesis of **8-Methoxy-2-methylquinoline** (CAS: 3033-80-5), a critical heterocyclic scaffold used in the development of metallodrug ligands (antitumor/neuroprotective), organic light-emitting diodes (OLEDs), and as a precursor for Potassium-Competitive Acid Blocker (P-CAB) analogs.

We present two distinct protocols tailored to specific laboratory needs:

- Method A (Functionalization):O-Methylation of 8-hydroxy-2-methylquinoline.[1] Recommended for high-purity medicinal chemistry applications due to its clean profile and high yield (>90%).
- Method B (De Novo Construction): Modified Doebner-Miller Synthesis. Recommended for large-scale, cost-sensitive production starting from commodity anilines.

Strategic Route Analysis

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The selection of the synthesis route depends on the availability of starting materials and the required purity profile.

Feature	Method A: O-Methylation	Method B: Doebner-Miller
Starting Material	8-Hydroxy-2-methylquinoline (Commercial)	o-Anisidine + Crotonaldehyde
Reaction Type	Williamson Ether Synthesis (SN2)	Conjugate Addition / Cyclization
Yield Potential	High (85–95%)	Moderate (40–60%)
Impurity Profile	Low (Inorganic salts)	Complex (Polymeric "tars", regioisomers)
Scalability	Linear	Challenging (Exothermic control required)
Primary Utility	Drug Discovery / Ligand Synthesis	Industrial Bulk Manufacturing

Visual Pathway Analysis

The following diagram illustrates the retrosynthetic logic and forward reaction pathways.

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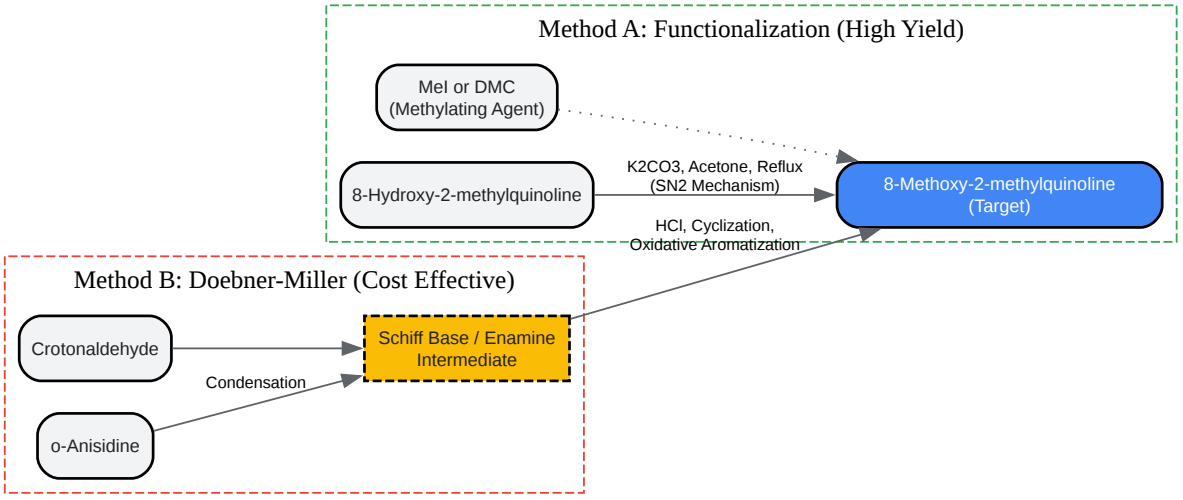

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Figure 1: Retrosynthetic analysis showing the convergent functionalization route (Method A) and the linear construction route (Method B).

Method A: O-Methylation of 8-Hydroxy-2-methylquinoline (Recommended)

This protocol utilizes a standard Williamson ether synthesis. It is the preferred method for research laboratories due to its operational simplicity and minimal side-product formation.

Reaction Mechanism

The phenolic hydroxyl group of 8-hydroxy-2-methylquinoline (

) is deprotonated by a weak base (Potassium Carbonate) to form a phenoxide anion. This nucleophile attacks the electrophilic methyl group of Methyl Iodide (MeI) or Dimethyl Carbonate (DMC), displacing the leaving group.

Reagents & Equipment[2][3]

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- Precursor: 8-Hydroxy-2-methylquinoline (8-Hydroxyquinaldine) [CAS: 826-81-3]
- Alkylating Agent: Methyl Iodide (MeI) [Warning: Neurotoxin/Carcinogen]
  - Green Alternative: Dimethyl Carbonate (DMC) with DABCO catalyst (requires higher T/pressure).
- Base: Potassium Carbonate (

  ), anhydrous.
- Solvent: Acetone (HPLC grade) or DMF (for faster rates).
- Equipment: 250 mL Round Bottom Flask (RBF), Reflux Condenser, Magnetic Stirrer, Oil Bath.

Step-by-Step Protocol

- Charge: To a 250 mL RBF, add 8-Hydroxy-2-methylquinoline (5.0 g, 31.4 mmol) and Anhydrous

  (8.68 g, 62.8 mmol, 2.0 eq).
- Solvate: Add Acetone (100 mL). Stir at room temperature for 15 minutes to ensure deprotonation initiation (suspension turns bright yellow).
- Addition: Add Methyl Iodide (2.35 mL, 37.7 mmol, 1.2 eq) dropwise via syringe.
  - Safety: Perform in a fume hood. MeI is volatile and toxic.
- Reaction: Heat the mixture to reflux (

) for 4–6 hours.
  - Monitoring: Check by TLC (Hexane:EtOAc 7:3). The starting material (fluorescent under UV) should disappear.
- Workup:

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- Cool to room temperature.[2][3]
- Filter off the inorganic salts (

  ,

). Wash the filter cake with acetone.
- Concentrate the filtrate under reduced pressure (Rotavap) to yield a crude solid.

- Purification:
  - Dissolve the residue in minimal hot Ethanol.
  - Allow to crystallize at

    .
  - Filter and dry the crystals in vacuo.

Expected Yield: 4.6–5.1 g (85–95%). Appearance: White to off-white crystalline solid.

Method B: Modified Doebner-Miller Synthesis

This route constructs the quinoline ring from aniline precursors.[4][5] It is classically associated with harsh conditions and "tar" formation but is unavoidable if the hydroxy-quinoline precursor is unavailable.

Reaction Mechanism[5][6][7]

- Condensation:o-Anisidine reacts with Crotonaldehyde to form an

  -unsaturated Schiff base.
- Cyclization: Acid-catalyzed conjugate addition closes the ring.
- Oxidation: The dihydroquinoline intermediate is oxidized (aromatized) to the final quinoline. Note: The Schiff base often acts as the oxidant, leading to reduction byproducts, necessitating careful stoichiometry.

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Protocol

- Setup: 3-neck RBF fitted with a mechanical stirrer (magnetic stirring may fail due to viscosity), reflux condenser, and addition funnel.
- Acidification: Mix

  -Anisidine (12.3 g, 0.1 mol) with 6M HCl (50 mL). Heat to mild reflux.
- Addition: Add Crotonaldehyde (8.4 g, 0.12 mol) dropwise over 1 hour.
  - Critical Control: The reaction is highly exothermic. If the mixture foams excessively, stop addition and cool immediately.
- Reflux: Continue reflux for 2–3 hours. The solution will turn dark/black.
- Workup (The "Messy" Part):
  - Cool and basify with 20% NaOH or

    to pH > 10.
  - Perform Steam Distillation to remove unreacted aniline (optional but recommended for purity).
  - Extract the residue with Dichloromethane (DCM) (

).
  - Dry over

    and concentrate.
- Purification: Column chromatography is usually required (Silica gel, Hexane/EtOAc gradient) to separate the product from polymeric tars.

Analytical Validation (QC)

Verify the identity of the synthesized material using the following parameters.

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Parameter	Specification	Notes
Physical State	White/Pale Yellow Solid	MP: (Lit. varies by salt form; free base may be lower) [1]
NMR (CDCl)	2.71 (s, 3H,)	C2-Methyl singlet
4.05 (s, 3H,)	C8-Methoxy singlet	
7.0–8.1 (m, 5H, Ar-H)	Quinoline aromatic protons	
Mass Spectrometry		ESI+ Mode
Purity (HPLC)		Required for biological assays

Experimental Workflow Visualization

The following diagram details the critical path for the recommended Method A.

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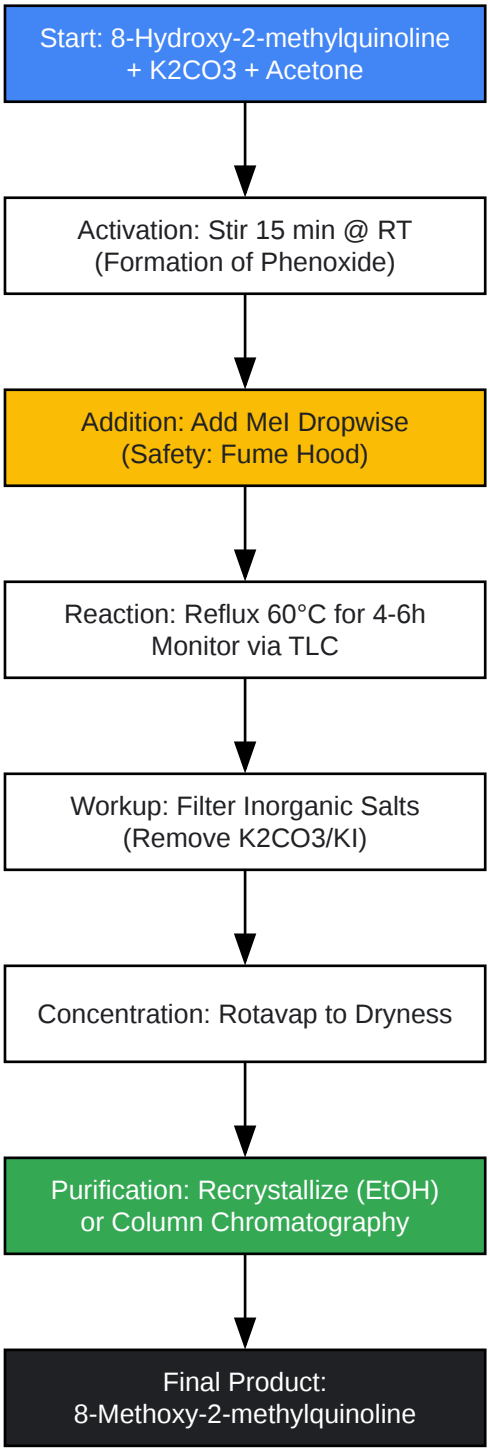

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Figure 2: Operational workflow for the O-methylation protocol.

Safety & Handling

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- Methyl Iodide (MeI): A potent alkylating agent. Suspected carcinogen and neurotoxin. Use only in a certified fume hood with double-gloving (Nitrile/Laminate). Neutralize spills with aqueous ammonia.
- Crotonaldehyde: Lachrymator and toxic. Causes severe respiratory irritation.
- Quinoline Derivatives: Many quinolines are biologically active.[6] Handle as potential irritants and sensitizers.

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